

Personal protective equipment for handling N-Acetyl-DL-penicillamine

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Compound Name: N-Acetyl-DL-penicillamine

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Essential Safety and Handling Guide for N-Acetyl-DL-penicillamine

This guide provides immediate and essential safety protocols for laboratory professionals, including researchers, scientists, and drug development experts, who handle **N-Acetyl-DL-penicillamine**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

N-Acetyl-DL-penicillamine is classified as harmful if swallowed.[1][2] It can also cause skin, eye, and respiratory irritation.[3][4]

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2]
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation[3]

Precautionary Statements:



- P264: Wash hands and any exposed skin thoroughly after handling.[1][2]
- P270: Do not eat, drink or smoke when using this product.[1][2]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1][2]
- P501: Dispose of contents/container in accordance with local/regional/national regulations. [1][2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N-Acetyl-DL-penicillamine** to minimize exposure and ensure safety.

PPE Category	Specification
Eye Protection	Safety glasses with side-shields or chemical safety goggles.[2][3]
Hand Protection	Chemical-resistant gloves. Examples of suitable materials include Butyl rubber, Neoprene, and Nitrile/butadiene rubber.[3]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or a respirator compliant with European Standard EN 149 is required.[5]
Body Protection	A laboratory coat or impervious clothing should be worn to prevent skin contact.[2][4]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.



Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[2][6] The work area, such as a chemical fume hood, should be clean and uncluttered.
- Weighing and Transfer: Handle **N-Acetyl-DL-penicillamine** in a well-ventilated area or a chemical fume hood to avoid dust inhalation. Use appropriate tools (e.g., spatula, weighing paper) to handle the solid material.
- Solution Preparation: When dissolving the compound, add it slowly to the solvent to avoid splashing.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[1][2] Clean all equipment and the work area to prevent cross-contamination.

Storage Plan

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][7]
- Keep the container away from heat and sources of ignition. [5][7]
- Store separately from incompatible materials such as strong oxidizing agents.[5][7]

Disposal Plan

- Dispose of N-Acetyl-DL-penicillamine and its container in accordance with all applicable local, regional, and national regulations.[1][2]
- Do not allow the chemical to enter drains, sewers, or water courses.
- Chemical waste should be handled as hazardous waste and disposed of through a licensed waste disposal contractor.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of an exposure.



Exposure Route	First Aid Measures
If Swallowed	Immediately call a poison control center or doctor.[1] Rinse the mouth with water. Do NOT induce vomiting.[2][4]
If Inhaled	Move the person to fresh air. If breathing is difficult, provide oxygen or artificial respiration. Seek medical attention if symptoms persist.[2][4]
On Skin	Remove contaminated clothing. Rinse the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[2][4] If skin irritation occurs, get medical advice.[7]
In Eyes	Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[7]

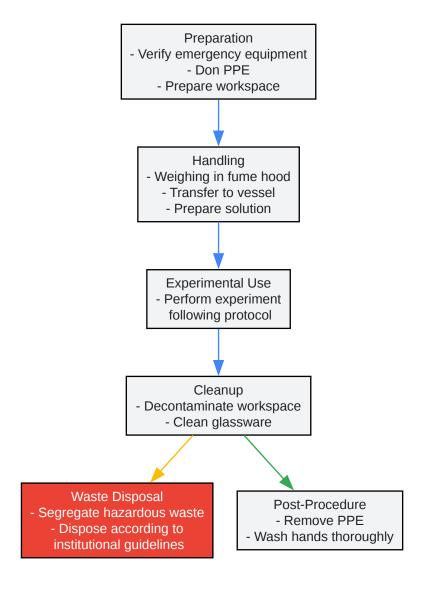
Physical and Chemical Properties

Property	- Value
Chemical Formula	C7H13NO3S
Molecular Weight	191.2 g/mol
Appearance	Solid
CAS Number	59-53-0[1][2]

Experimental Workflow

The following diagram illustrates a standard workflow for handling **N-Acetyl-DL-penicillamine** in a laboratory setting.





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Caption: Workflow for Safe Handling of N-Acetyl-DL-penicillamine.

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